

Introduction: Understanding the Significance of Copper Neodecanoate

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Compound of Interest

Compound Name: *Copper neodecanoate*

Cat. No.: *B1604531*

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Copper (II) neodecanoate is an organometallic compound that has garnered significant interest across diverse scientific and industrial domains, from the synthesis of conductive materials to its role as a versatile catalyst in organic chemistry.[1][2] As a copper (II) salt of neodecanoic acid—a branched-chain C10 carboxylic acid—its structure features a central copper ion coordinated by two neodecanoate ligands.[1][3] This unique molecular architecture, particularly the bulky, hydrophobic neodecanoate chains, imparts critical physical properties that dictate its functionality and application.

The branched nature of the neodecanoate ligand enhances the compound's solubility in nonpolar organic solvents, a crucial feature for its use in creating homogenous reaction media and formulating high-quality inks for printed electronics.[1][3] Furthermore, its thermal decomposition characteristics are pivotal for its application as a precursor in manufacturing conductive copper films and nanoparticles at relatively low temperatures.[3]

This guide provides a comprehensive overview of the core physical properties of **copper neodecanoate**, details the experimental methodologies used for their characterization, and explains the scientific rationale behind these analytical choices. The objective is to equip researchers and professionals with the foundational knowledge required to effectively utilize this compound in their work.

Core Physicochemical Properties

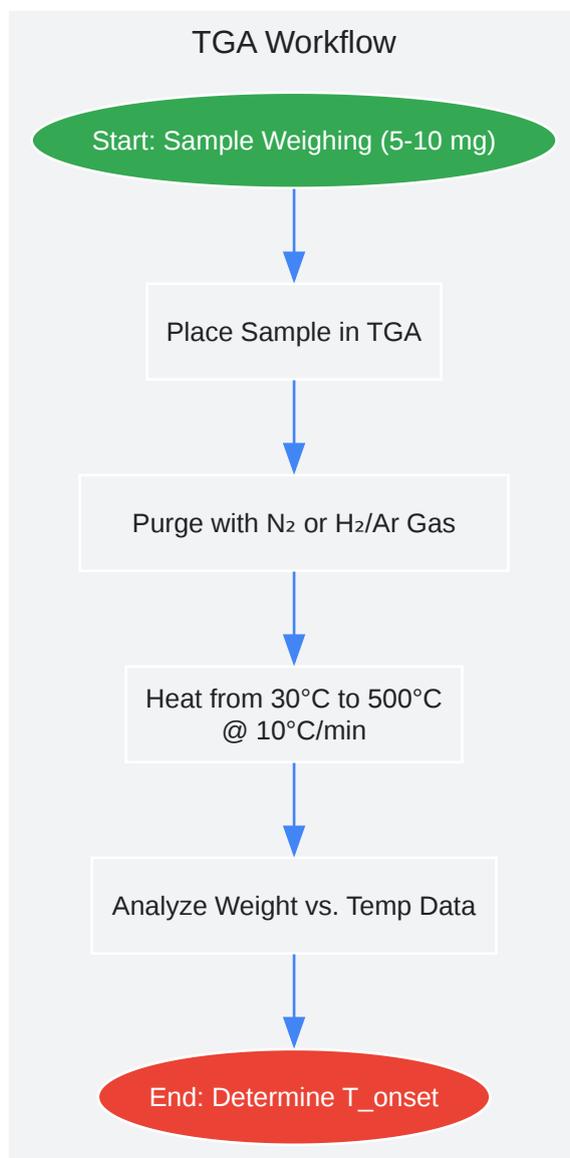
The physical characteristics of **copper neodecanoate** are fundamental to its handling, processing, and performance. The following table summarizes its key quantitative properties as

reported in the literature.

Property	Value	Source(s)
Chemical Formula	C ₂₀ H ₃₈ CuO ₄	[1][3][4][5]
Molecular Weight	406.03 - 406.1 g/mol	[1][2][3][5]
Appearance	Dark green liquid or blue-green solid	[1][2][4]
Density (liquid form)	~0.95 g/cm ³	[1]
Boiling Point	265.6 °C at 760 mmHg (Solvent-free); 110 °C (Solvent-dependent)	[1][2][4][6]
Melting Point	Not applicable; decomposes prior to melting	[1][3]
Decomposition Temp.	Onset ~220 °C	[1][3]
Flash Point	121.3 °C	[4][6][7]
Solubility	Miscible in toluene, xylene; Insoluble in water	[1][2]
CAS Registry Numbers	50315-14-5, 68084-48-0	[1][3][5]

Structural Characterization and Its Implications

The molecular structure of **copper neodecanoate** is central to its physical properties. The compound consists of a copper (II) ion chelated by two bidentate neodecanoate anions. This coordination typically results in a square planar or distorted octahedral geometry around the copper center, a common arrangement for copper carboxylate complexes.[1] The long, branched alkyl chains of the neodecanoate ligands create a sterically hindered and hydrophobic exterior, which is directly responsible for its high solubility in organic media and its utility in solution-based processes.



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Sources

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Phone: (601) 213-4426

Email: info@benchchem.com